

L-817818 Stock Solution Preparation: Application Notes and Protocols

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Compound of Interest

Compound Name: L-817818
Cat. No.: B10771755

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This document provides detailed protocols for the preparation, storage, and handling of stock solutions for **L-817818**, a potent and selective somatostatin receptor subtype 5 (sst5) agonist. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Physicochemical and Solubility Data

A thorough understanding of the physicochemical properties of **L-817818** is essential for the accurate preparation of stock solutions. The relevant data is summarized in the table below.

Property	Value	Reference(s)
CAS Number	217480-27-8	[1]
Molecular Formula	C ₃₃ H ₃₆ N ₄ O ₃	[1]
Molecular Weight	536.67 g/mol	
Appearance	Solid powder	[1]
Purity	≥98%	
Solubility	Soluble to 100 mM in DMSO	

Note: The batch-specific molecular weight can vary. Always refer to the vial label and the Certificate of Analysis for the most accurate information when performing calculations.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **L-817818**.

Materials:

- **L-817818** powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **L-817818** powder to room temperature to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **L-817818** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.37 mg of **L-817818** (assuming a molecular weight of 536.67 g/mol).
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of anhydrous, sterile DMSO to the microcentrifuge tube containing the **L-817818** powder. To continue the example, add 1 mL of DMSO.

- **Dissolution:** Cap the tube securely and vortex thoroughly until the **L-817818** is completely dissolved. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.^[2]
- **Labeling:** Clearly label each aliquot with the compound name (**L-817818**), concentration (10 mM), solvent (DMSO), date of preparation, and aliquot volume.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[2] When stored at -20°C, it is recommended to use the solution within one month.^[2] Protect the solution from light.^[2]

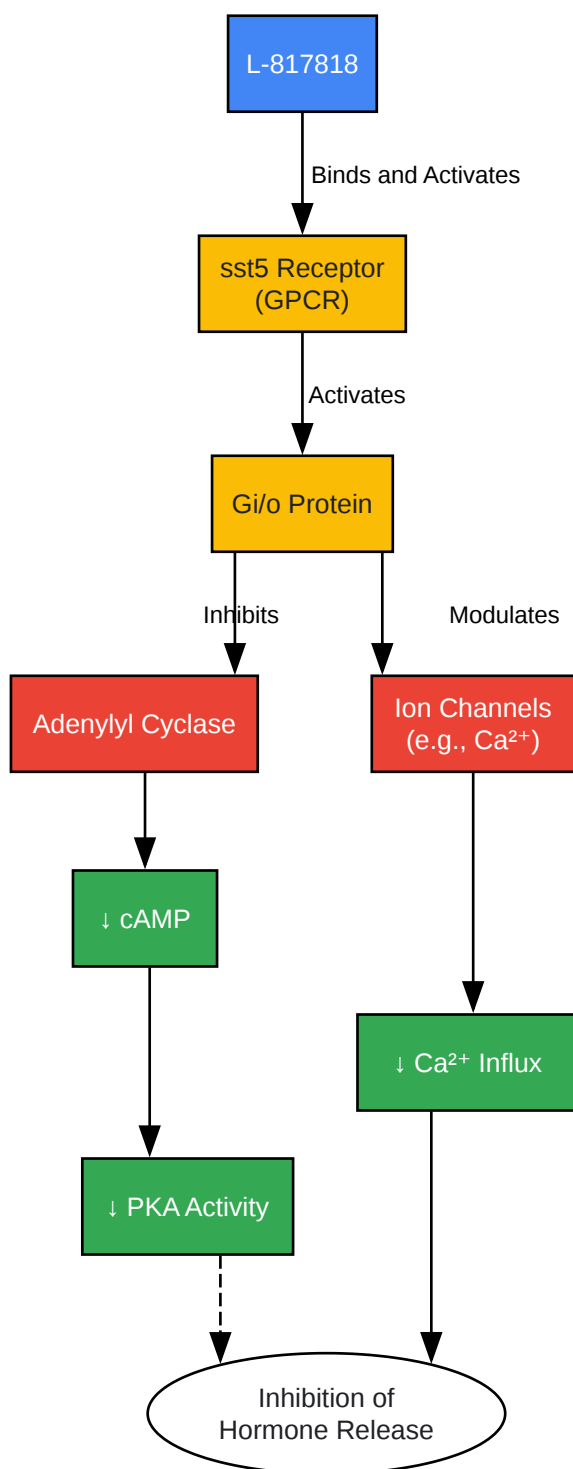
Preparation of Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the high-concentration stock solution in the appropriate cell culture medium or experimental buffer.

Note on Solvent Effects: DMSO can have effects on cellular systems. It is crucial to include a vehicle control in all experiments, which consists of the cell culture medium or buffer containing the same final concentration of DMSO as the experimental samples.

Signaling Pathway

L-817818 is a potent and selective agonist for the somatostatin receptor subtype 5 (sst5), which is a G-protein coupled receptor (GPCR). Activation of sst5 by **L-817818** initiates a signaling cascade that can lead to various cellular responses, including the inhibition of hormone release. For instance, it has been shown to inhibit growth hormone release from rat pituitary cells and insulin release from mouse pancreatic islets.

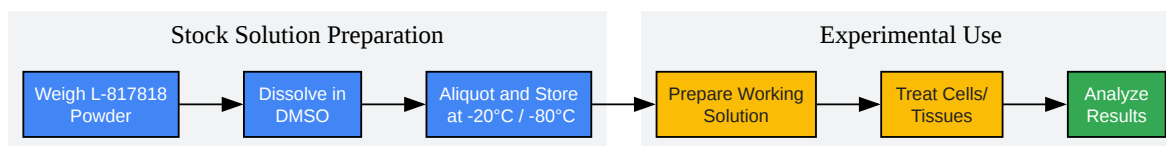


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Caption: **L-817818** signaling pathway.

Experimental Workflow

The following diagram illustrates the general workflow for preparing and using **L-817818** solutions in a typical in vitro experiment.



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Caption: Experimental workflow for **L-817818**.

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References

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